

Application Note: Trace Analysis of Potassium Perfluoroheptanoate in Environmental Samples

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Compound of Interest

Compound Name: Potassium perfluoroheptanoate

Cat. No.: B3040504

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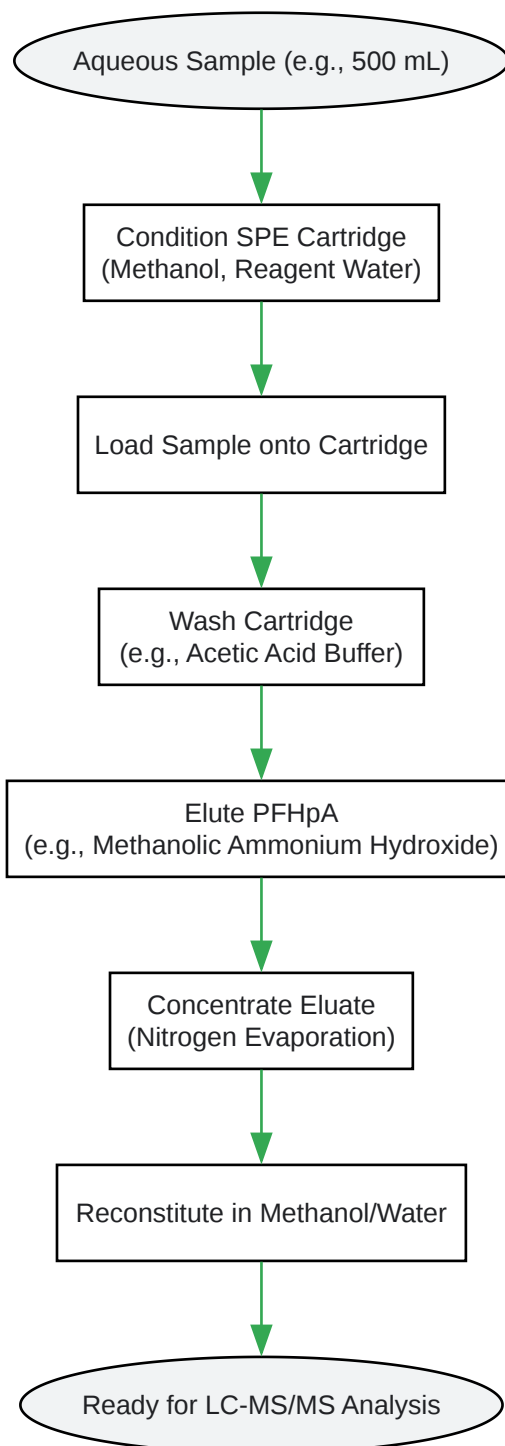
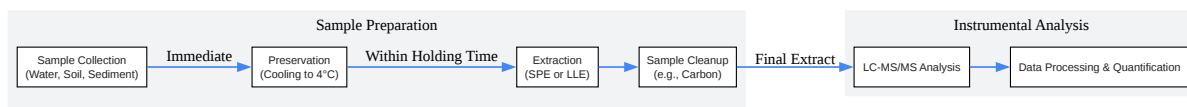
This application note provides a comprehensive overview and detailed protocols for the trace analysis of **Potassium Perfluoroheptanoate** (PFHpA) in various environmental matrices. PFHpA is a salt of Perfluoroheptanoic acid, a member of the per- and polyfluoroalkyl substances (PFAS) family. Due to their persistence, potential toxicity, and widespread presence in the environment, the accurate and sensitive detection of these compounds is of significant regulatory and scientific importance.

Introduction

Per- and polyfluoroalkyl substances (PFAS) are a large group of synthetic chemicals used in a wide array of industrial and consumer products. Their strong carbon-fluorine bond makes them resistant to degradation, leading to their persistence in the environment and accumulation in biological systems. **Potassium perfluoroheptanoate**, as a source of the perfluoroheptanoate anion in aqueous environments, is a key target for environmental monitoring. This document outlines the established methodologies for its trace-level quantification in environmental samples, primarily employing Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS), which is considered the gold standard for PFAS analysis due to its high sensitivity and specificity^[1].

Analytical Workflow Overview

The analysis of **Potassium perfluoroheptanoate** in environmental samples typically involves a multi-step process designed to isolate the analyte from complex matrices and quantify it at very low concentrations. The general workflow includes sample collection and preservation, extraction and cleanup, and instrumental analysis by LC-MS/MS.



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References

- 1. [agilent.com](https://www.agilent.com) [[agilent.com](https://www.agilent.com)]
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